

Solubility of 2,4-Dibromobenzaldehyde in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dibromobenzaldehyde

Cat. No.: B1584873

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2,4-Dibromobenzaldehyde**, a key intermediate in organic synthesis. An understanding of its solubility is crucial for optimizing reaction conditions, developing purification strategies, and formulating products. While specific quantitative solubility data for **2,4-Dibromobenzaldehyde** in a broad range of organic solvents is not extensively documented in publicly available literature, this guide consolidates known qualitative information, presents data for analogous compounds to infer a solubility profile, and provides a detailed experimental protocol for determining its solubility.

Core Properties of 2,4-Dibromobenzaldehyde

A foundational understanding of the physicochemical properties of **2,4-Dibromobenzaldehyde** is essential for interpreting its solubility behavior.

Property	Value
CAS Number	5629-98-1
Molecular Formula	C ₇ H ₄ Br ₂ O
Molecular Weight	263.91 g/mol [1]
Appearance	Solid[2][3]
Melting Point	80 °C[4]

Solubility Profile

Direct, quantitative solubility data for **2,4-Dibromobenzaldehyde** remains scarce in peer-reviewed literature. However, based on the principle of "like dissolves like" and available data for structurally similar compounds, a qualitative solubility profile can be inferred. The presence of two bromine atoms and an aldehyde group on the benzene ring renders the molecule polar. However, the aromatic ring itself is nonpolar. This dual character suggests that **2,4-Dibromobenzaldehyde** will exhibit good solubility in a range of polar aprotic and moderately polar organic solvents. Its solubility in nonpolar solvents is expected to be lower, and it is likely to be poorly soluble in water.

For a closely related compound, 3,4-Dibromobenzaldehyde, it is reported to be soluble in ethanol and dichloromethane and slightly soluble in water[5]. Another analogue, 2,4-dichlorobenzaldehyde, is soluble in ethyl acetate, acetone, toluene, and chloroform, but has very low solubility in water and low solubility in methanol[6].

Table of Expected Qualitative Solubility and Analogous Data:

Solvent	Expected Solubility of 2,4-Dibromobenzaldehyde	Quantitative Data for Analogous Compounds
Polar Aprotic Solvents		
Acetone	Likely Soluble	2,4-Dichlorobenzaldehyde: Soluble[6]
Acetonitrile	Likely Soluble	-
Dimethylformamide (DMF)	Likely Soluble	-
Dimethyl Sulfoxide (DMSO)	Likely Soluble	-
Moderately Polar Solvents		
Dichloromethane (DCM)	Likely Soluble	3,4-Dibromobenzaldehyde: Soluble[5]
Chloroform	Likely Soluble	2,4-Dichlorobenzaldehyde: Soluble[6]
Ethyl Acetate	Likely Soluble	2,4-Dichlorobenzaldehyde: Soluble[6]
Polar Protic Solvents		
Ethanol	Likely Soluble	3,4-Dibromobenzaldehyde: Soluble[5]
Methanol	Likely Moderately to Low Soluble	2,4-Dichlorobenzaldehyde: Low solubility[6]
Water	Likely Poorly Soluble	2,4-Dichlorobenzaldehyde: Very low solubility[6]; 3,4-Dibromobenzaldehyde: Slightly soluble[5]
Nonpolar Solvents		
Toluene	Likely Moderately to Low Soluble	2,4-Dichlorobenzaldehyde: Soluble[6]
Hexane	Likely Poorly Soluble	-

Experimental Protocol for Solubility Determination

To obtain precise quantitative solubility data, a standardized experimental protocol is necessary. The isothermal shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a solid compound in a solvent.

Objective: To determine the equilibrium solubility of **2,4-Dibromobenzaldehyde** in a selected organic solvent at a specified temperature.

Materials:

- **2,4-Dibromobenzaldehyde** (high purity)
- Selected organic solvent(s) (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Vials with screw caps
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **2,4-Dibromobenzaldehyde** to several vials. The presence of excess solid is crucial to ensure that equilibrium is reached.
 - Accurately add a known volume or mass of the selected organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.

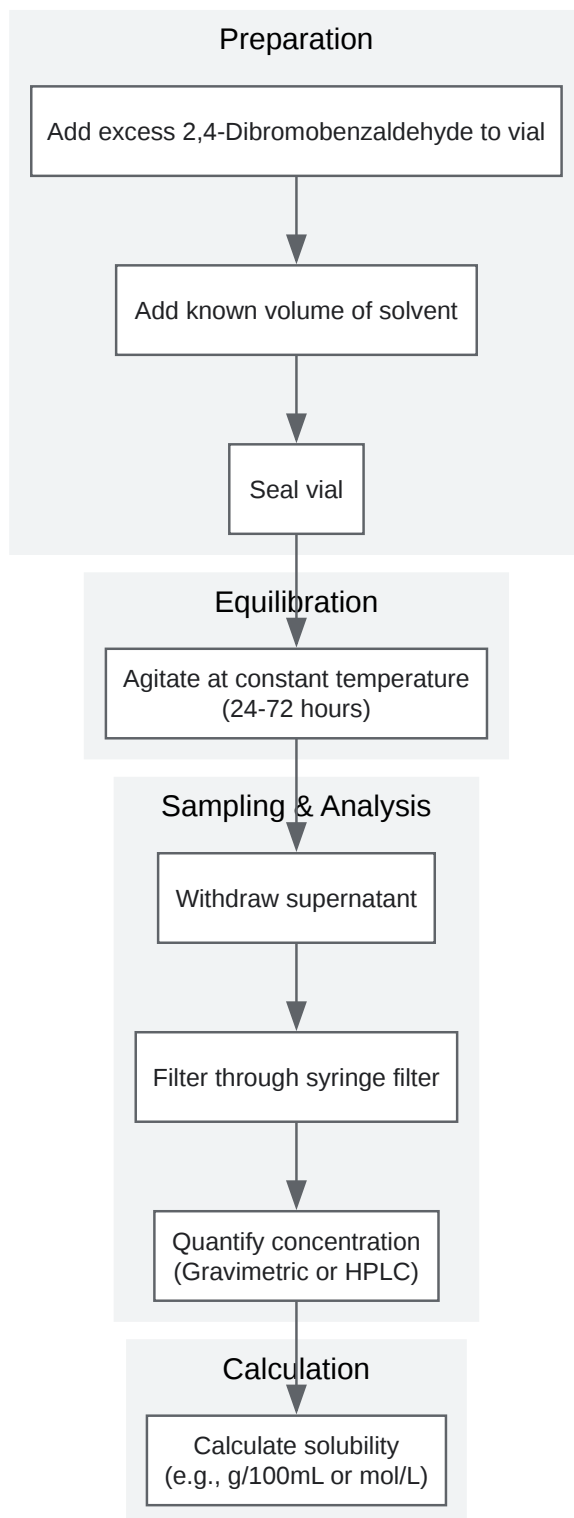
- Equilibration:
 - Place the vials in the thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period to allow the system to reach equilibrium. A typical duration is 24 to 72 hours. To confirm equilibrium, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed. Equilibrium is reached when the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - Once equilibrium is achieved, stop the agitation and allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles. This step should be performed quickly to minimize any temperature fluctuations that could affect the solubility.
 - Accurately weigh the filtered solution.
 - Allow the solvent to evaporate completely under a gentle stream of nitrogen or in a vacuum oven at a temperature below the compound's boiling point.
 - Weigh the vial containing the dry residue of **2,4-Dibromobenzaldehyde**.
- Quantification (Alternative to Gravimetric Analysis):
 - HPLC Method:
 - Prepare a series of standard solutions of **2,4-Dibromobenzaldehyde** with known concentrations in the chosen solvent.
 - Generate a calibration curve by plotting the peak area from the HPLC chromatograms of the standard solutions against their corresponding concentrations.
 - Accurately dilute a known volume of the filtered saturated solution with the solvent.

- Inject the diluted sample into the HPLC system and record the chromatogram.
- Determine the concentration of **2,4-Dibromobenzaldehyde** in the diluted sample using the calibration curve.
- Calculation of Solubility:
 - Gravimetric Method:
 - $\text{Solubility (g/100 g solvent)} = \frac{[(\text{mass of residue}) / (\text{mass of filtered solution} - \text{mass of residue})] \times 100}$
 - HPLC Method:
 - Calculate the concentration in the original saturated solution, accounting for the dilution factor.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the isothermal shake-flask method.

Experimental Workflow for Solubility Determination



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Workflow for determining the solubility of **2,4-Dibromobenzaldehyde**.

This comprehensive approach, combining inferred solubility profiles with a robust experimental protocol, provides a solid foundation for researchers and professionals working with **2,4-Dibromobenzaldehyde**. Accurate solubility data is paramount for the successful design and execution of chemical processes, from laboratory-scale synthesis to industrial production.

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